

# Application Note: Canine Secretin Stimulation Test (SST) Guidelines

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 110786-77-1

CAS No.: 110786-77-1

Cat. No.: B612534

[Get Quote](#)

Subject: Dosage, Protocol, and Interpretation for Gastrinoma Screening in Dogs Version: 2.0 (Synthetic Secretin Era) Target Audience: GLP Researchers, Veterinary Oncologists, DMPK Scientists

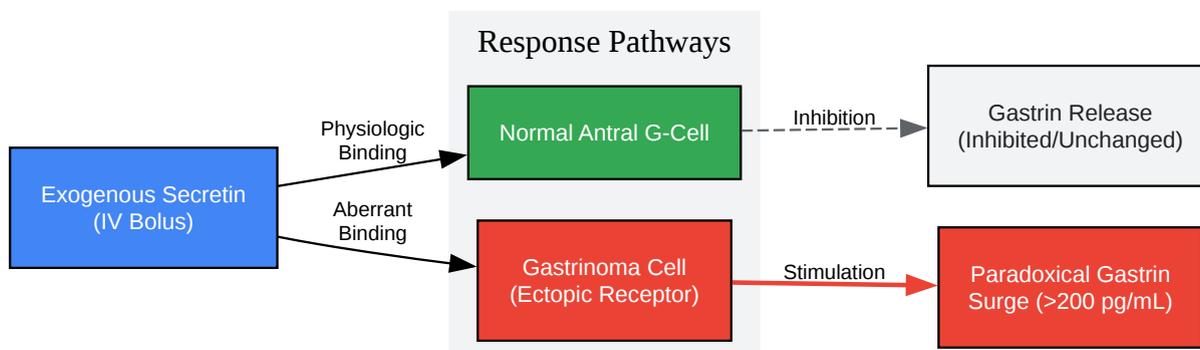
## Introduction & Rationale

The Secretin Stimulation Test (SST) is the gold-standard dynamic endocrine test for diagnosing gastrin-secreting tumors (gastrinomas) in dogs. While baseline hypergastrinemia is suggestive, it is not diagnostic due to confounding factors like renal failure, atrophic gastritis, or proton pump inhibitor (PPI) administration.

The SST relies on a paradoxical signaling mechanism. In healthy physiologic states, secretin inhibits antral gastrin release. In gastrinoma cells, secretin stimulates massive gastrin release due to the aberrant expression of secretin receptors on the tumor cells.

## Mechanism of Action

The following diagram illustrates the divergent signaling pathways that make this test diagnostic.



[Click to download full resolution via product page](#)

Caption: Figure 1. Differential response to secretin.[1][2][3][4][5] In healthy tissue (green), secretin inhibits gastrin. In gastrinoma (red), aberrant receptors trigger a paradoxical surge.

## Pre-Analytical Controls & Reagent Preparation

Success in SST relies heavily on minimizing pre-analytical variables. Gastrin is highly unstable, and drug interference is common.

### Drug Withdrawal (Critical)

Acid suppressants elevate baseline gastrin via negative feedback loops, potentially masking a positive result or causing false baselines.

- Proton Pump Inhibitors (PPIs): Must be withdrawn 10–14 days prior to testing.
  - Note: While recent human data suggests testing on PPIs may be non-inferior, strict withdrawal is recommended in research settings to establish a clean baseline.
- H2-Receptor Antagonists: Withdraw 72 hours prior.

### Reagent Specifications

Modern protocols utilize Synthetic Human Secretin (e.g., ChiRhoStim®) or Porcine Secretin (e.g., SecreFlo™).

- Potency Conversion: 1 Clinical Unit (CU)  $\approx$  0.2 micrograms ( $\mu$ g).[5]

- Reconstitution: Dissolve lyophilized powder in 0.9% NaCl immediately before use. Do not shake vigorously; swirl gently to avoid peptide denaturation.

## Dosage Guidelines

The dosage depends on the clinical indication. For Gastrinoma (the primary research indication), a higher dose is used compared to pancreatic function testing.[1]

Indication	Product Type	Dosage (Weight-Based)	Dosage (Unit-Based)	Route
Gastrinoma (ZES)	Synthetic Secretin	0.4 µg/kg	2.0 CU/kg	IV Bolus (Slow)
Exocrine Function	Synthetic Secretin	0.2 µg/kg	1.0 CU/kg	IV Bolus (Slow)



*Application Note: If using older porcine preparations, verify the specific activity. Most modern protocols standardize to the 0.4 µg/kg (2 CU/kg) dose for gastrinoma provocation to ensure maximum sensitivity.*

## Experimental Protocol

Objective: Measure the change in serum gastrin (

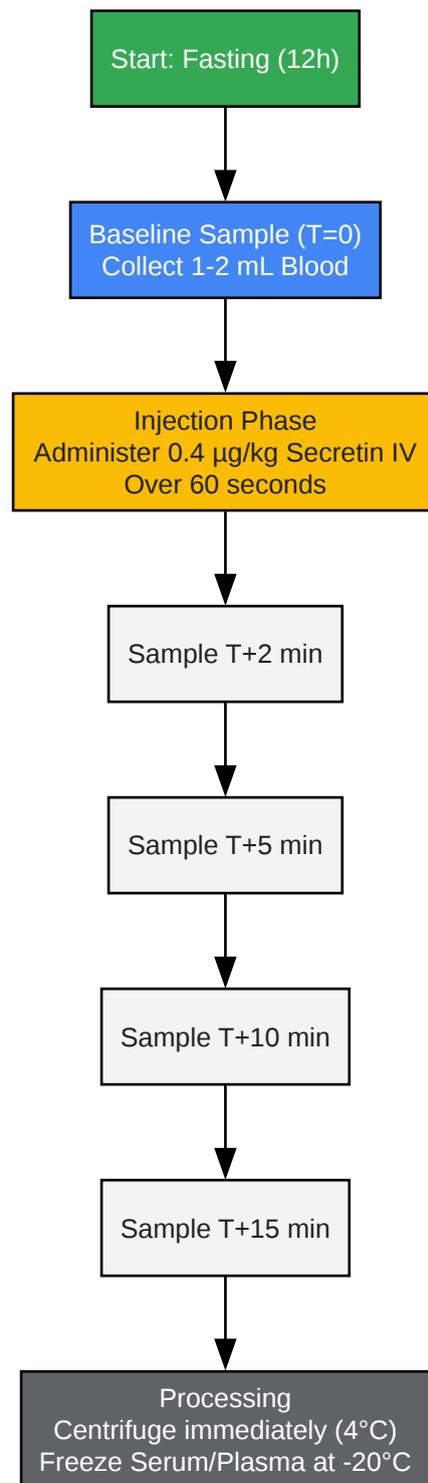
Gastrin) relative to baseline.

## Materials

- IV Catheter (Cephalic or Saphenous)
- Synthetic Secretin (Reconstituted to 2 µg/mL or 4 µg/mL)

- Aprotinin-coated EDTA tubes (preferred for gastrin stability) or Serum Separator Tubes (check assay specific requirements).
- Centrifuge (refrigerated).

## Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Figure 2. Temporal workflow for Secretin Stimulation Test. Precise timing at T+2 and T+5 is critical as the gastrin spike is often transient.

## Step-by-Step Procedure

- Preparation: Ensure the dog has fasted for 12 hours. Place an IV catheter to avoid stress-induced hemolysis during repeated draws.
- Baseline (T0): Collect 2 mL of blood into a chilled tube. This establishes the basal gastrin concentration (BGC).
- Administration: Inject the calculated dose (0.4 µg/kg) intravenously over 60 seconds.
  - Warning: Rapid bolus may cause emesis.
- Sampling: Collect post-stimulation samples at 2, 5, 10, and 15 minutes.
  - Rationale: The paradoxical release is rapid. The peak usually occurs between 2 and 10 minutes. Missing the early timepoints is a common cause of false negatives.
- Sample Handling:
  - Gastrin is degraded by proteases. Keep tubes on ice.
  - Centrifuge within 15 minutes at 4°C.
  - Separate serum/plasma and freeze immediately.

## Interpretation of Results

Data analysis focuses on the absolute increase over baseline rather than just the absolute peak value.

## Diagnostic Criteria (Canine Gastrinoma)

Result Classification	Gastrin (Rise over Baseline)	Interpretation
Negative (Normal)	< 50 pg/mL (ng/L)	Physiological response (suppression or no change).
Equivocal	50 – 119 pg/mL	Suggestive; correlate with imaging/clinical signs.
Positive (Specific)	≥ 120 pg/mL	Highly specific for Gastrinoma.
Positive (Diagnostic)	≥ 200 pg/mL	Definitive diagnosis for Gastrinoma.

Note: Units: pg/mL is equivalent to ng/L. Ensure your reference lab uses these standard units.

## False Positives/Negatives

- False Positive: Failure to withdraw PPIs (rebound hypersecretion effects), non-fasted animals, or severe renal failure (decreased gastrin clearance).
- False Negative: Malfunctioning catheter (dose not delivered), degraded secretin peptide, or sampling too late (missing the 2-5 min peak).

## References

- ChiRhoStim (Human Secretin) Prescribing Information. (2023). Dosage and Administration for Gastrinoma and Pancreatic Function.[1][2][6][7][8] ChiRhoClin, Inc. [Link](#)
- Comparison of Secretin Products. (2002). FDA Pharmacology Review: SecreFlo vs Biologically Derived Secretin. Center for Drug Evaluation and Research. [Link](#)
- ACVIM Consensus Statement. (2018). Rational administration of gastrointestinal protectants to dogs and cats.[8][9] Journal of Veterinary Internal Medicine. [Link](#)
- Washington State University. (2023). Gastrinoma (Zollinger-Ellison Syndrome) in Dogs. Veterinary Clinical Pathology Protocols. [Link](#)

- Texas A&M Gastrointestinal Laboratory. (2024). Serum Gastrin Interpretation and Stability Guidelines. [Link](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [drugs.com \[drugs.com\]](#)
- 2. [globalrph.com \[globalrph.com\]](#)
- 3. Time course and sensitivity of secretin-stimulated pancreatic secretion and blood flow in the anesthetized dog - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 4. [accessdata.fda.gov \[accessdata.fda.gov\]](#)
- 5. [accessdata.fda.gov \[accessdata.fda.gov\]](#)
- 6. [drugs.com \[drugs.com\]](#)
- 7. [reference.medscape.com \[reference.medscape.com\]](#)
- 8. ACVIM consensus statement: Support for rational administration of gastrointestinal protectants to dogs and cats - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 9. [vetmed.tennessee.edu \[vetmed.tennessee.edu\]](#)
- To cite this document: BenchChem. [Application Note: Canine Secretin Stimulation Test (SST) Guidelines]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b612534#dosage-guidelines-for-secretin-stimulation-tests-in-dogs>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)